

Thermochemical Properties of Ethylvanillin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethylvanillin

Cat. No.: B1662144

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An In-depth Examination of the Enthalpy of Formation and Other Key Thermochemical Data for 3-Ethoxy-4-hydroxybenzaldehyde

This technical guide provides a comprehensive overview of the available thermochemical data for **ethylvanillin** (3-ethoxy-4-hydroxybenzaldehyde), a widely used flavoring agent in the food, pharmaceutical, and fragrance industries. For researchers, scientists, and drug development professionals, a thorough understanding of the thermochemical properties of a compound is crucial for process design, safety analysis, and computational modeling. This document summarizes key experimental data, outlines detailed protocols for their determination, and presents logical workflows for these experimental procedures.

Summary of Thermochemical Data

The following table summarizes the experimentally determined thermochemical data for **ethylvanillin** found in the available literature. It is important to note that while values for the enthalpy of sublimation and fusion are available, a specific experimental value for the standard enthalpy of formation or combustion of **ethylvanillin** has not been prominently reported in the reviewed scientific literature.

Thermochemical Property	Symbol	Value	Units	Reference
Enthalpy of Sublimation	$\Delta H^{\circ}_{\text{sub}}$	101.5	kJ/mol	[1]
Enthalpy of Fusion	$\Delta H^{\circ}_{\text{fus}}$	23.1	kJ/mol	[1]
Standard Enthalpy of Formation	$\Delta H^{\circ}_{\text{f}}$	Not Reported	kJ/mol	-
Enthalpy of Combustion	$\Delta H^{\circ}_{\text{c}}$	Not Reported	kJ/mol	-

Experimental Protocols for Thermochemical Analysis

The determination of the thermochemical properties of a compound like **ethylvanillin** relies on precise calorimetric and analytical techniques. Below are detailed, generalized experimental protocols for determining the enthalpy of combustion (from which the enthalpy of formation is calculated) and the enthalpy of sublimation. These protocols are based on standard methodologies for solid organic compounds.

Determination of the Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion of **ethylvanillin** can be determined using a bomb calorimeter. This technique measures the heat released when a substance is completely burned in a constant-volume container filled with excess oxygen.

Objective: To determine the heat of combustion of solid **ethylvanillin** at a standard temperature (e.g., 298.15 K).

Apparatus:

- Oxygen bomb calorimeter

- High-precision digital thermometer
- Analytical balance (accurate to ± 0.0001 g)
- Pellet press
- Ignition wire (e.g., nickel-chromium or platinum)
- Oxygen cylinder with pressure regulator
- Crucible (silica or platinum)
- Deionized water

Procedure:

- Sample Preparation:
 - Dry the **ethylvanillin** sample to a constant weight.
 - Weigh approximately 1 gram of the dried **ethylvanillin** sample into a tared crucible.
 - For powdered samples, use a pellet press to form a compact pellet to ensure complete combustion.
- Bomb Assembly:
 - Cut a piece of ignition wire of a known length and mass.
 - Securely fasten the ignition wire to the electrodes of the bomb head.
 - Place the crucible with the sample in the support ring of the bomb head, ensuring the ignition wire is in contact with the sample pellet.
 - Add a small, known amount (e.g., 1 mL) of deionized water to the bomb to saturate the internal atmosphere with water vapor, ensuring that any water formed during combustion is in the liquid state.
 - Carefully place the bomb head into the bomb cylinder and seal it tightly.

- Oxygen Pressurization:
 - Connect the bomb to an oxygen cylinder and slowly fill it with high-purity oxygen to a pressure of approximately 30 atm.
 - Vent the oxygen to flush out any atmospheric nitrogen.
 - Refill the bomb with oxygen to the same pressure.
- Calorimeter Setup:
 - Place the sealed bomb into the calorimeter bucket.
 - Add a precise, known mass of deionized water to the bucket, ensuring the bomb is fully submerged.
 - Place the bucket into the calorimeter jacket, close the lid, and connect the ignition leads.
 - Lower the thermometer and stirrer into the water.
- Combustion and Data Acquisition:
 - Allow the system to reach thermal equilibrium while stirring continuously.
 - Record the initial temperature of the water at regular intervals (e.g., every 30 seconds) for a few minutes to establish a baseline.
 - Ignite the sample by passing a current through the ignition wire.
 - Record the temperature rise at regular intervals until a maximum temperature is reached and then begins to fall.
 - Continue recording the temperature for several minutes during the cooling period.
- Post-Combustion Analysis:
 - Carefully release the pressure from the bomb.

- Open the bomb and inspect the interior for any signs of incomplete combustion (e.g., soot).
- Collect and weigh any unburned ignition wire.
- Quantify the amount of nitric acid and sulfuric acid formed (if applicable) by titrating the bomb washings with a standard base.

Calculation of Enthalpy of Combustion:

The heat of combustion at constant volume (ΔU°) is calculated using the following equation:

$$\Delta U^\circ = - (C_{cal} * \Delta T - q_{wire} - q_{acid}) / m_{sample}$$

Where:

- C_{cal} is the heat capacity of the calorimeter system (determined by calibrating with a standard substance like benzoic acid).
- ΔT is the corrected temperature rise.
- q_{wire} is the heat released from the combustion of the ignition wire.
- q_{acid} is the heat of formation of acids.
- m_{sample} is the mass of the **ethylvanillin** sample.

The enthalpy of combustion (ΔH°) can then be calculated from ΔU° using the following relation:

$$\Delta H^\circ = \Delta U^\circ + \Delta n_{gas}RT$$

Where:

- Δn_{gas} is the change in the number of moles of gas in the combustion reaction.
- R is the ideal gas constant.
- T is the standard temperature.

Finally, the standard enthalpy of formation (ΔH°_f) of **ethylvanillin** can be calculated using Hess's Law, from the standard enthalpies of formation of the combustion products (CO₂ and H₂O).

Determination of the Enthalpy of Sublimation

The enthalpy of sublimation can be determined by measuring the vapor pressure of the solid as a function of temperature. One common method is the Knudsen effusion technique.

Objective: To determine the enthalpy of sublimation of **ethylvanillin** by measuring its vapor pressure at different temperatures.

Apparatus:

- Knudsen effusion cell with a small orifice
- High-vacuum system
- Temperature-controlled furnace or thermostat
- Analytical balance
- High-precision temperature sensor (e.g., platinum resistance thermometer)
- Data acquisition system

Procedure:

- Sample Preparation:
 - Place a known mass of the **ethylvanillin** sample into the Knudsen effusion cell.
- Experimental Setup:
 - Place the cell inside the temperature-controlled furnace, which is connected to the high-vacuum system.
 - Evacuate the system to a high vacuum.

- Data Collection:
 - Heat the cell to a desired constant temperature.
 - Maintain this temperature for a specific period, during which the sample will effuse through the orifice.
 - After the set time, cool the cell down.
 - Remove the cell and weigh it to determine the mass loss of the sample.
 - Repeat this procedure at several different temperatures.

Calculation of Enthalpy of Sublimation:

The vapor pressure (p) inside the Knudsen cell can be calculated from the mass loss (Δm) over a time interval (t) using the Knudsen equation:

$$p = (\Delta m / (A * t)) * \sqrt{2\pi RT / M}$$

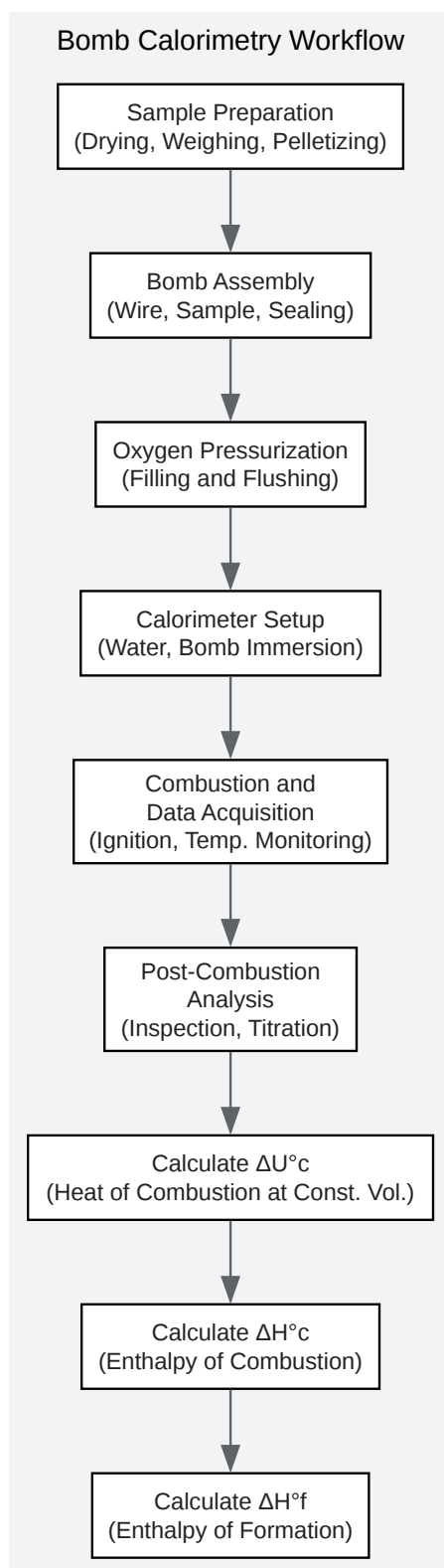
Where:

- A is the area of the orifice.
- R is the ideal gas constant.
- T is the absolute temperature.
- M is the molar mass of **ethylvanillin**.

The enthalpy of sublimation ($\Delta H^\circ_{\text{sub}}$) is then determined from the Clausius-Clapeyron equation by plotting $\ln(p)$ versus $1/T$. The slope of the resulting line is equal to $-\Delta H^\circ_{\text{sub}}/R$.

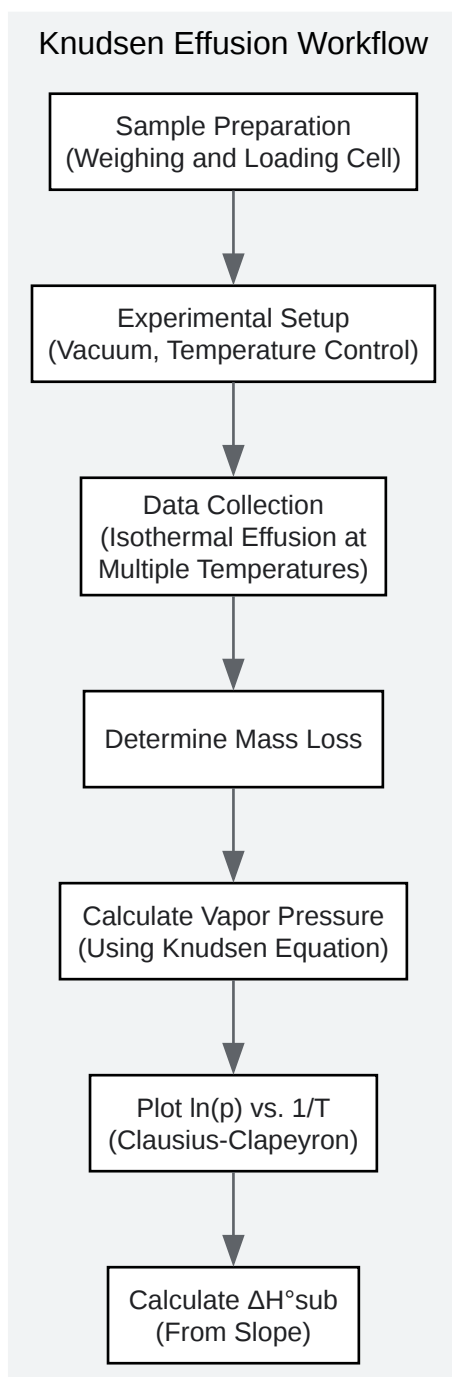
Visualized Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for determining the enthalpy of formation of **ethylvanillin**.



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Caption: Workflow for determining the enthalpy of sublimation of **ethylvanillin**.

This technical guide provides researchers with the currently available thermochemical data for **ethylvanillin** and detailed, actionable protocols for determining key missing values. The

provided workflows offer a clear visual representation of the necessary experimental steps. A complete thermochemical dataset is invaluable for the continued application and development of **ethylvanillin** in various scientific and industrial fields.

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References

- 1. Ethyl Vanillin [webbook.nist.gov]
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